

Technical Whitepaper: 2-Methyl-3-morpholin-4-ylpropanohydrazide (MMPH)[1]

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Compound of Interest

Compound Name:	2-Methyl-3-morpholin-4-ylpropanohydrazide
CAS No.:	155219-09-3
Cat. No.:	B174899

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Molecular Formula: C₈H₁₇N₃O₂ CAS Registry Number: 155219-09-3 Molecular Weight: 187.24 g/mol [1][2]

Executive Summary

In the landscape of modern medicinal chemistry, **2-Methyl-3-morpholin-4-ylpropanohydrazide** (MMPH) represents a high-value "linker scaffold." [1] It bridges the pharmacokinetic benefits of the morpholine moiety—known for enhancing aqueous solubility and metabolic stability—with the versatile reactivity of the hydrazide functional group.

This whitepaper serves as a definitive technical guide for researchers utilizing MMPH. [1] Unlike generic datasheets, this document focuses on the causality of synthesis, structural integrity, and downstream applications in heterocyclic drug design. MMPH is not merely an intermediate; it is a gateway to privileged structures such as 1,3,4-oxadiazoles, 1,2,4-triazoles, and bioactive Schiff bases used in antimicrobial and spasmolytic research.

Chemical Architecture & Pharmacophore Analysis[1]

The structural utility of MMPH is derived from three distinct functional zones:

- The Morpholine Head: A saturated N-heterocycle that acts as a hydrogen bond acceptor.[1] It lowers lipophilicity (LogP) compared to phenyl analogs, improving the bioavailability of the final drug candidate.
- The Branched Linker: The 2-methyl-propyl chain introduces steric bulk.[1] This -methyl substitution is critical; it increases the metabolic stability of the adjacent carbonyl group against enzymatic hydrolysis compared to linear propionyl linkers.[1]
- The Hydrazide Tail: A bidentate nucleophile ([1]) It serves as the reactive "warhead" for condensation reactions (with aldehydes/ketones) or cyclization reactions (with carboxylic acids/orthoesters).

Synthetic Protocol: The "Aza-Michael" Route[1]

The synthesis of MMPH is a two-step sequence. As a Senior Scientist, I recommend the solvent-free Aza-Michael addition followed by controlled hydrazinolysis.[1] This pathway minimizes byproduct formation and maximizes atom economy.[3]

Step 1: Intermediate Formation (Methyl Ester)

Reaction: Aza-Michael addition of morpholine to methyl methacrylate.[1]

- Reagents: Morpholine (1.0 eq), Methyl Methacrylate (1.1 eq).
- Conditions: Neat (solvent-free) or Ethanol, [1]
- Mechanism: The secondary amine of morpholine attacks the -carbon of the

-unsaturated ester.

- Expert Insight: While methyl methacrylate is prone to radical polymerization, the presence of morpholine (a base) typically favors the ionic Michael addition pathway. However, to ensure high purity, maintain the temperature below

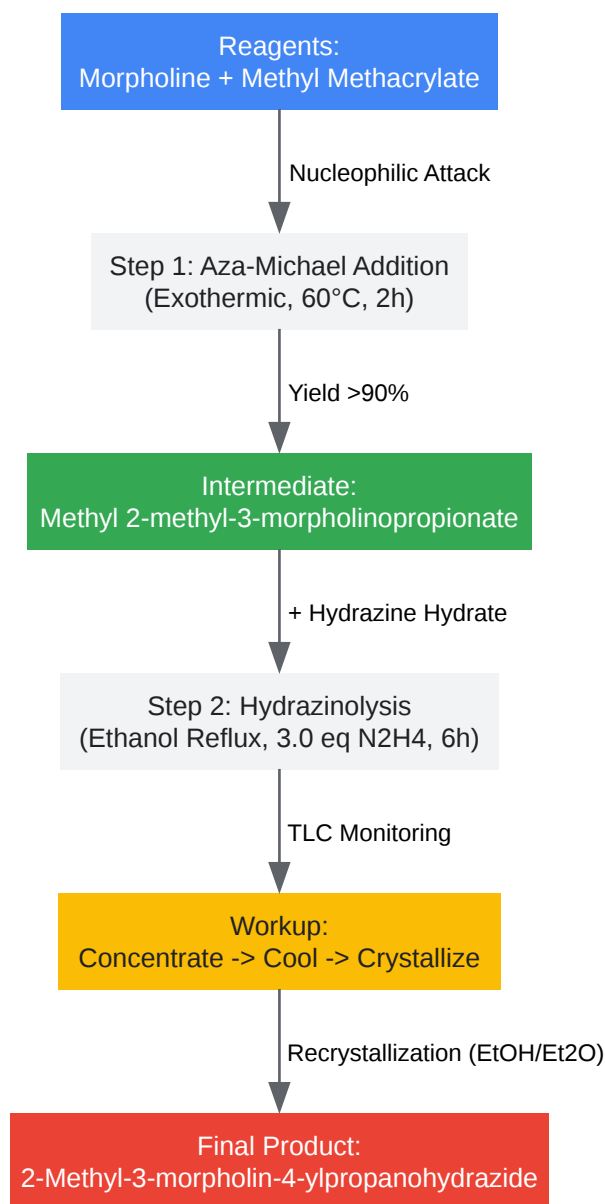
to avoid competing polymerization.

Step 2: Hydrazinolysis (The Critical Step)

Reaction: Nucleophilic acyl substitution of the ester with hydrazine.

- Reagents: Methyl 2-methyl-3-morpholinopropionate (Intermediate), Hydrazine Hydrate (80% or 99%, 3.0 eq).[1]
- Solvent: Absolute Ethanol.[1][4]
- Conditions: Reflux () for 4–6 hours.[1]
- Expert Insight: You must use a significant excess of hydrazine (at least 3 equivalents). Using a 1:1 ratio often leads to the formation of the bis-hydrazide dimer (), a highly insoluble and useless byproduct.[1] The excess hydrazine drives the equilibrium toward the mono-hydrazide product.

Experimental Workflow Diagram



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Figure 1: Optimized synthetic workflow for MMPH production, highlighting critical control points.

Analytical Validation (Self-Validating System)[1]

To ensure the integrity of the synthesized MMPH, the following analytical signatures must be confirmed. If these signals are absent, the protocol has failed.

Technique	Diagnostic Signal	Structural Confirmation
FT-IR	3300–3200 cm ⁻¹ (Doublet)	Confirms primary amine () of hydrazide.[1] Absence indicates oxidation or hydrolysis.[1]
FT-IR	1660–1640 cm ⁻¹ (Strong)	Amide I carbonyl ().[1] A shift >1730 cm ⁻¹ indicates unreacted ester.[1]
¹ H NMR	1.0–1.2 ppm (Doublet)	Methyl group on the -carbon.[1] Confirms the branched linker structure.
¹ H NMR	8.5–9.0 ppm (Broad Singlet)	Amide proton ().[1] Disappears with exchange.
Mass Spec	m/z 188 [M+H] ⁺	Molecular ion peak.

Applications in Drug Discovery[5][6]

MMPH is primarily used as a precursor for generating heterocyclic libraries.[1] The hydrazide group allows for divergent synthesis.[5]

A. Schiff Base Formation (Antimicrobial)

Reacting MMPH with aromatic aldehydes yields acylhydrazones.[1]

- Mechanism: Elimination of water to form

[1]

- Utility: These derivatives often exhibit enhanced antibacterial activity against Gram-positive strains (*S. aureus*) by inhibiting bacterial DNA gyrase or sequestering metal ions.[1]

B. Cyclization to 1,3,4-Oxadiazoles

Subjecting MMPH to cyclodehydration reagents (

or

) creates the 1,3,4-oxadiazole ring.

- Utility: Oxadiazoles are bioisosteres of amides and esters but possess greater metabolic stability. They are common pharmacophores in anti-inflammatory and anticancer agents.[6]

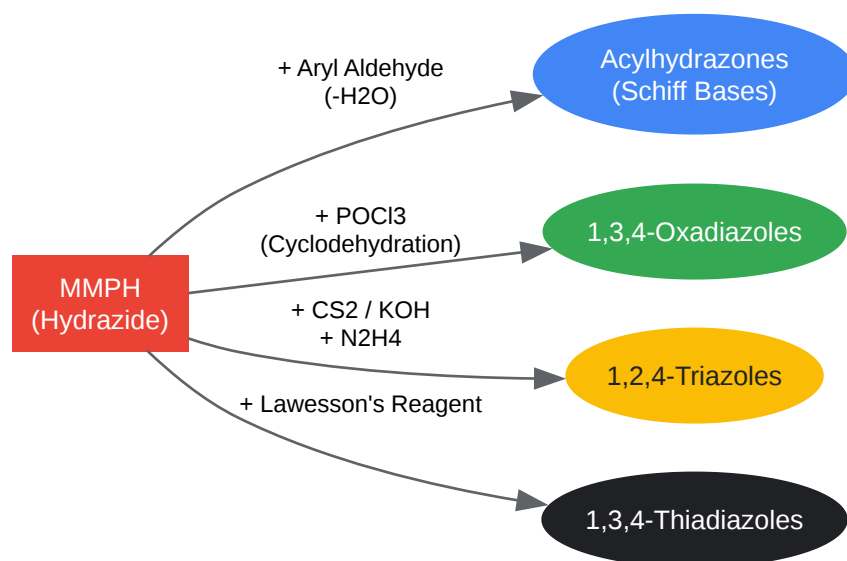
C. Cyclization to 1,2,4-Triazoles

Reacting MMPH with carbon disulfide (

) in alkaline conditions (KOH/EtOH) yields oxadiazole-thiones, which can be converted to triazoles with hydrazine.

- Utility: Triazoles are key scaffolds in antifungal drugs (e.g., Fluconazole analogs).

Derivatization Pathway Diagram[1]



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Figure 2: Divergent synthesis pathways transforming MMPH into bioactive heterocycles.[1]

Safety & Handling

- Hydrazine Hydrate: Highly toxic and a suspected carcinogen. All reactions involving hydrazine must be performed in a fume hood.[1] Quench excess hydrazine with bleach (sodium hypochlorite) before disposal.[1]
- Methyl Methacrylate: A sensitizer and lachrymator. Use gloves and ensure adequate ventilation.
- Storage: MMPH is hygroscopic.[1] Store in a desiccator at

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